

Unveiling the Solubility Profile of Catharanthine Sulfate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Catharanthine Sulfate

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This technical guide provides an in-depth analysis of the solubility parameters of **Catharanthine Sulfate**, a pivotal precursor in the synthesis of powerful anticancer agents like vinblastine and vincristine. The information presented herein is curated for researchers, scientists, and professionals in the field of drug development to facilitate its effective use in experimental and formulation settings.

Catharanthine, a monoterpenoid indole alkaloid extracted from *Catharanthus roseus*, is often utilized in its salt form, **Catharanthine Sulfate**, to improve its handling and dissolution properties.^[1] A thorough understanding of its solubility in various common laboratory solvents is fundamental for the preparation of stock solutions and for a wide array of in vitro and in vivo studies.

Physicochemical Properties at a Glance

- Molecular Formula: $C_{21}H_{26}N_2O_6S$ ^[1]
- Molecular Weight: 434.51 g/mol ^[1]

- Appearance: A solid, typically a white powder.[\[1\]](#)[\[2\]](#)
- Storage Conditions: It is recommended to store **Catharanthine Sulfate** at -20°C.[\[1\]](#)

Quantitative Solubility Parameters

The solubility of **Catharanthine Sulfate** has been determined in several common organic solvents and water. The following table summarizes the available quantitative data, providing a clear basis for the preparation of solutions for research purposes. It is important to note that in some reported data, the "≥" symbol indicates that the solubility may be higher than the stated value, as saturation was not reached in those particular experiments.[\[1\]](#)

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	≥ 50.1 ^{[1][3]}	≥ 115.30 ^[1]	A clear solution can be obtained. ^[1] Some sources report solubility of ≥ 100 mg/mL (297.24 mM). ^[4] Another source indicates solubility of 5mg/mL with warming. ^[2]
Ethanol (EtOH)	≥ 21.75 ^{[1][3]}	≥ 50.06 ^[1]	Gentle warming may be necessary to achieve complete dissolution. ^[1]
Water	≥ 4.96 ^{[1][3]}	≥ 11.42 ^[1]	Solubility in water is reported with conflicting values. Some sources state it is soluble, while others report it as insoluble (< 0.1 mg/mL) ^[4] or sparingly soluble. Due to lower solubility, high-concentration stock solutions in water are not recommended. ^[1]
Methanol	Soluble	Not specified	^{[5][6]}

Experimental Protocols for Solution Preparation

To ensure the accurate and efficient preparation of **Catharanthine Sulfate** solutions, the following general and solvent-specific protocols are recommended.

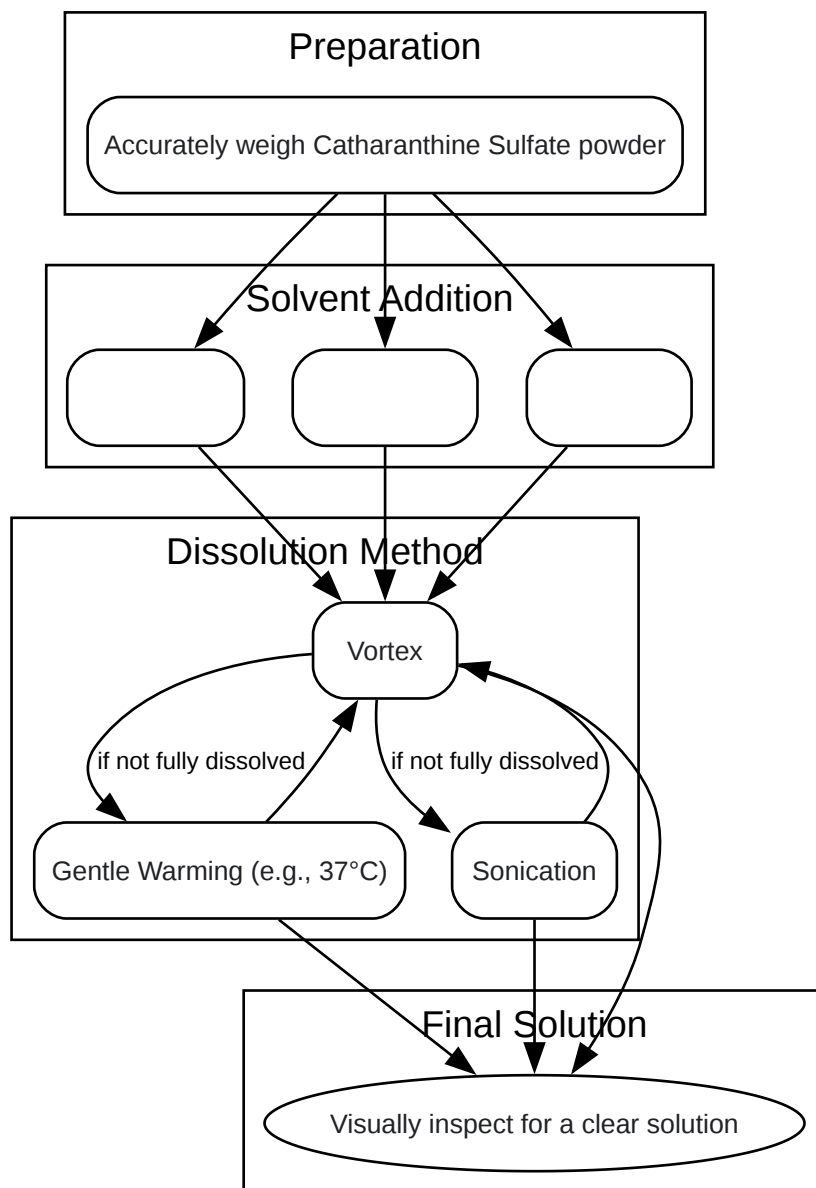
General Handling Recommendations

For optimal results, it is advised to prepare and use solutions on the same day.^[1] If advance preparation is necessary, stock solutions should be stored as aliquots in tightly sealed vials at -20°C for a period of up to one month. Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.^[1] To enhance solubility, warming the solution at 37°C and using an ultrasonic bath can be beneficial.^[4]

Solvent-Specific Dissolution Procedures

The following diagram illustrates a generalized workflow for the dissolution of **Catharanthine Sulfate** in common laboratory solvents.

Experimental Workflow for Dissolving Catharanthine Sulfate



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Dissolution Workflow

Protocol for DMSO:

- Accurately weigh the desired amount of **Catharanthine Sulfate**.
- Add the calculated volume of DMSO.

- Vortex the solution until the solid is completely dissolved. A clear solution should be obtained.^[1]

Protocol for Ethanol:

- Accurately weigh the desired amount of **Catharanthine Sulfate**.
- Add the calculated volume of absolute ethanol.
- Vortex the solution for 1-2 minutes.
- If the solid does not fully dissolve, warm the vial in a 37°C water bath or on a heating block for 5-10 minutes.^[1]
- Periodically vortex during warming to aid dissolution.
- Once a clear solution is obtained, remove it from the heat and allow it to cool to room temperature.^[1]

Protocol for Water:

- Accurately weigh the desired amount of **Catharanthine Sulfate**.
- Add the calculated volume of nuclease-free water.
- Vortex the solution for 2-3 minutes.
- Sonication in an ultrasonic water bath for 5-10 minutes may be required to achieve complete dissolution.^[1]

Summary

This guide provides essential solubility data and standardized protocols to aid researchers in the effective utilization of **Catharanthine Sulfate**. The significant solubility in DMSO and ethanol, coupled with the provided dissolution techniques, allows for the preparation of stock solutions suitable for a variety of scientific applications. The variability in reported water solubility underscores the importance of careful experimental verification when using aqueous solutions.

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- To cite this document: BenchChem. [Unveiling the Solubility Profile of Catharanthine Sulfate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615259/docs#unveiling-the-solubility-profile-of-catharanthine-sulfate-a-technical-guide\]](https://www.benchchem.com/product/b15615259/docs#unveiling-the-solubility-profile-of-catharanthine-sulfate-a-technical-guide)

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